

# A Technical Guide to the Solubility of 4-(Methylamino)pyridine in Organic Solvents

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## Compound of Interest

Compound Name: 4-(Methylamino)pyridine

Cat. No.: B057530

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This technical guide offers a detailed overview of the solubility characteristics of **4-(Methylamino)pyridine** (CAS 1121-58-0), a key heterocyclic building block in organic synthesis and pharmaceutical research. While extensive quantitative solubility data is not readily available in public literature, this document consolidates the existing qualitative information, provides established experimental protocols for solubility determination, and presents logical workflows to guide laboratory practices.

## Introduction to 4-(Methylamino)pyridine

**4-(Methylamino)pyridine**, also known as N-methyl-4-pyridinamine, is a solid crystalline compound with a molecular weight of 108.14 g/mol. Its structure, featuring a basic pyridine ring and a methylamino substituent, dictates its physical and chemical properties, including its solubility profile. The nitrogen atom on the pyridine ring and the secondary amine group can participate in hydrogen bonding, which significantly influences its interaction with various solvents. Understanding its solubility is critical for applications ranging from reaction condition optimization and catalyst selection to formulation development in medicinal chemistry.

## Solubility Profile

Direct quantitative solubility data for **4-(Methylamino)pyridine** in various organic solvents is sparse. However, qualitative assessments are available from multiple chemical suppliers and

databases. The compound is generally described as soluble in a range of polar and nonpolar organic solvents.

## Qualitative Solubility Data

The table below summarizes the reported qualitative solubility of **4-(Methylamino)pyridine** in common laboratory solvents.

Solvent	Solvent Polarity (Relative)	Reported Solubility	Citation(s)
Methanol	0.762	Soluble	[1][2]
Ethanol	0.654	Soluble	[1][2][3]
Acetone	0.355	Soluble	[1][2][3]
Water	1.000	Soluble	[1][2][3]
Benzene	0.111	Soluble	[1][2][3]
Diethyl Ether	0.117	Soluble	[1][2][3]

## Comparative Solubility Data: 4-(Dimethylamino)pyridine (DMAP)

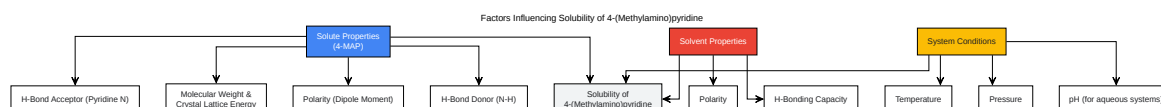
To provide a quantitative reference point, data for the structurally similar compound 4-(Dimethylamino)pyridine (DMAP) is often considered. DMAP is reported to be soluble in methanol, benzene, ethyl acetate, chloroform, methylene chloride, acetone, and acetic acid. It is less soluble in ether, diisopropyl ether, cyclohexane, and hexane.

- Water Solubility of DMAP: 76 g/L (at 25 °C)

This value for DMAP suggests that **4-(Methylamino)pyridine** is likely to have substantial, though not identical, aqueous solubility.

## Factors Influencing Solubility

The solubility of **4-(Methylamino)pyridine** is governed by several key physicochemical principles. The following diagram illustrates the logical relationships between these factors.



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*Key factors affecting the solubility of **4-(Methylamino)pyridine**.*

## Experimental Protocols for Solubility Determination

For researchers requiring precise quantitative solubility data, established analytical methods must be employed. The following section details two common protocols for determining the solubility of a solid compound like **4-(Methylamino)pyridine** in an organic solvent.

### Gravimetric Method (Shake-Flask)

This method directly measures the concentration of a solute in a saturated solution and is considered a gold standard for thermodynamic solubility determination.

Objective: To determine the equilibrium solubility of **4-(Methylamino)pyridine** in a chosen solvent by mass determination.

Materials:

- **4-(Methylamino)pyridine** (solid)
- Solvent of interest

- Scintillation vials or sealed flasks
- Orbital shaker with temperature control
- Centrifuge
- Syringe filters (e.g., 0.45  $\mu\text{m}$  PTFE)
- Analytical balance
- Vacuum oven or rotary evaporator

Procedure:

- Preparation: Add an excess amount of solid **4-(Methylamino)pyridine** to a vial containing a known volume or mass of the solvent. The presence of undissolved solid is essential to ensure saturation.
- Equilibration: Seal the vials and place them on an orbital shaker at a constant, controlled temperature. Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: After equilibration, allow the vials to stand undisturbed to let the excess solid settle. To ensure complete separation of the solid from the liquid phase, centrifuge the samples.
- Sample Collection: Carefully withdraw a known volume or mass of the clear supernatant. Immediately filter the aliquot using a syringe filter to remove any remaining microcrystals.
- Solvent Evaporation: Transfer the filtered, saturated solution to a pre-weighed container. Evaporate the solvent completely using a vacuum oven or rotary evaporator under controlled conditions that do not degrade the solute.
- Calculation: Weigh the container with the remaining solid residue. The mass of the residue corresponds to the amount of **4-(Methylamino)pyridine** dissolved in the collected volume/mass of the solvent. Calculate the solubility in desired units (e.g., g/100 mL, mg/mL).

## UV/Vis Spectrophotometry Method

This method is suitable for compounds with a chromophore and can be faster than the gravimetric method, though it requires the development of a calibration curve.

Objective: To determine the solubility of **4-(Methylamino)pyridine** by measuring its concentration in a saturated solution via UV/Vis absorbance.

Materials:

- All materials from the Gravimetric Method
- UV/Vis Spectrophotometer
- Quartz or glass cuvettes
- Volumetric flasks

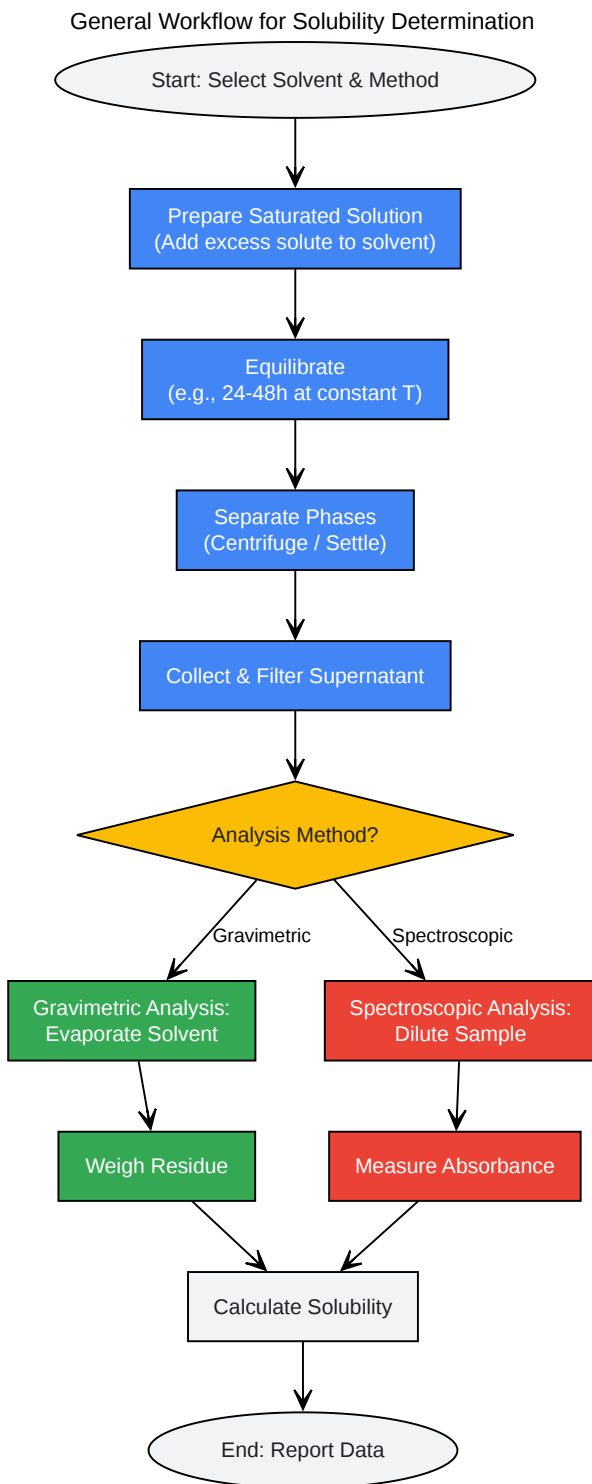
Procedure:

- Calibration Curve:
  - Prepare a stock solution of **4-(Methylamino)pyridine** of a known concentration in the solvent of interest.
  - Perform a series of serial dilutions to create several standard solutions of decreasing, known concentrations.
  - Measure the absorbance of each standard at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for **4-(Methylamino)pyridine**.
  - Plot absorbance versus concentration to generate a linear calibration curve.
- Saturated Solution Preparation: Prepare a saturated solution and separate the solid and liquid phases as described in the Gravimetric Method (Steps 1-3).
- Sample Analysis:
  - Carefully withdraw a known volume of the clear, filtered supernatant.

- Dilute this aliquot with a known factor of the solvent to ensure the absorbance falls within the linear range of the calibration curve.
- Measure the absorbance of the diluted sample at  $\lambda_{\text{max}}$ .
- Calculation:
  - Use the equation of the line from the calibration curve ( $y = mx + c$ ) to determine the concentration of the diluted solution from its absorbance.
  - Multiply this concentration by the dilution factor to calculate the concentration of the original saturated solution, which represents the solubility.

## Experimental Workflow Visualization

The following diagram outlines a typical experimental workflow for determining the solubility of **4-(Methylamino)pyridine**.



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Workflow for determining the solubility of **4-(Methylamino)pyridine**.

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